

A Technical Guide to 4-Ethylcatechol-d5 for Research Applications

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Compound of Interest

Compound Name: 4-Ethylcatechol-d5

Cat. No.: B563119

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Ethylcatechol-d5**, a deuterated analog of 4-Ethylcatechol, for its application in research and development. This document outlines its commercial availability, key technical specifications, and its utility in experimental settings, particularly in metabolic studies and as an internal standard for quantitative analysis.

Commercial Availability and Specifications

4-Ethylcatechol-d5 (CAS No. 1189508-64-2) is available from several commercial suppliers catering to the research community. The deuterated form offers a stable isotopic label, making it an invaluable tool for mass spectrometry-based applications. Below is a summary of the quantitative data from various suppliers.

| Supplier | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Purity | Isotopic Enrichment | Available Formats |
|--------------------------|---------------|--|----------------------------|---------------|---------------------|-------------------|
| MuseChem | 1189508-64-2 | C ₈ H ₅ D ₅ O ₂ | 143.19 | ≥95% | Not specified | Inquire |
| Clearsynth | 1189508-64-2 | C ₈ H ₅ D ₅ O ₂ | Not specified | Not specified | Not specified | Inquire |
| Santa Cruz Biotechnology | 1189508-64-2 | C ₈ H ₅ D ₅ O ₂ | 143.19 | Not specified | Not specified | Inquire |
| Chemtos | Not specified | C ₁₉ H ₁₉ D ₄ N O ₄ (example for other deuterated compounds) | 333.41 | 920 µg/mg | d4 | Solid |

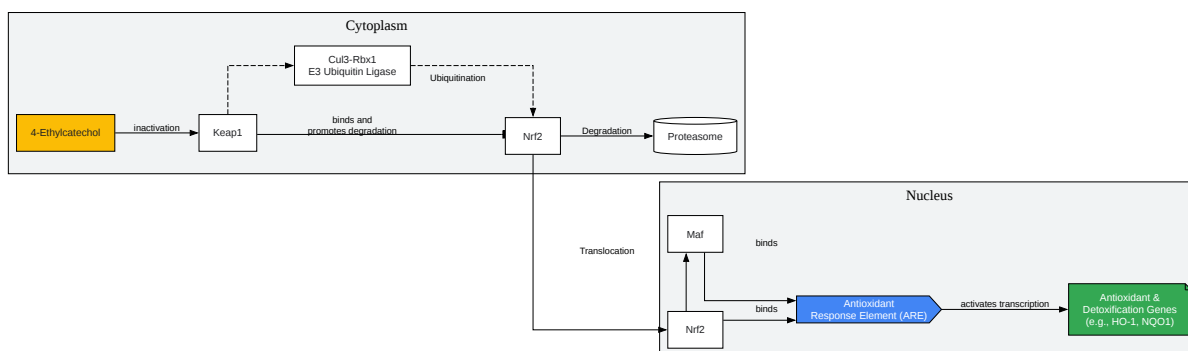
Note: Data is compiled from publicly available information on supplier websites. For the most accurate and lot-specific data, it is recommended to request a Certificate of Analysis from the respective supplier.

Biological Significance and Signaling Pathways

4-Ethylcatechol, the non-deuterated parent compound, is a phenolic compound found in various natural sources, including fermented foods and beverages. It has garnered significant interest for its biological activities, particularly its role in the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. The Nrf2 pathway is a critical cellular defense mechanism against oxidative stress.

Activation of the Nrf2 pathway by 4-Ethylcatechol leads to the transcription of a suite of antioxidant and detoxification genes, offering protection against cellular damage implicated in various diseases, including cancer and neurodegenerative disorders.^[1]

Below is a diagram illustrating the activation of the Nrf2 signaling pathway.



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Caption: Activation of the Nrf2 signaling pathway by 4-Ethylcatechol.

Experimental Protocols: Quantitative Analysis using LC-MS/MS

4-Ethylcatechol-d5 is an ideal internal standard for the accurate quantification of 4-Ethylcatechol in complex matrices such as biological fluids (urine, plasma) and food samples (wine). The following provides a general workflow for such an analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation

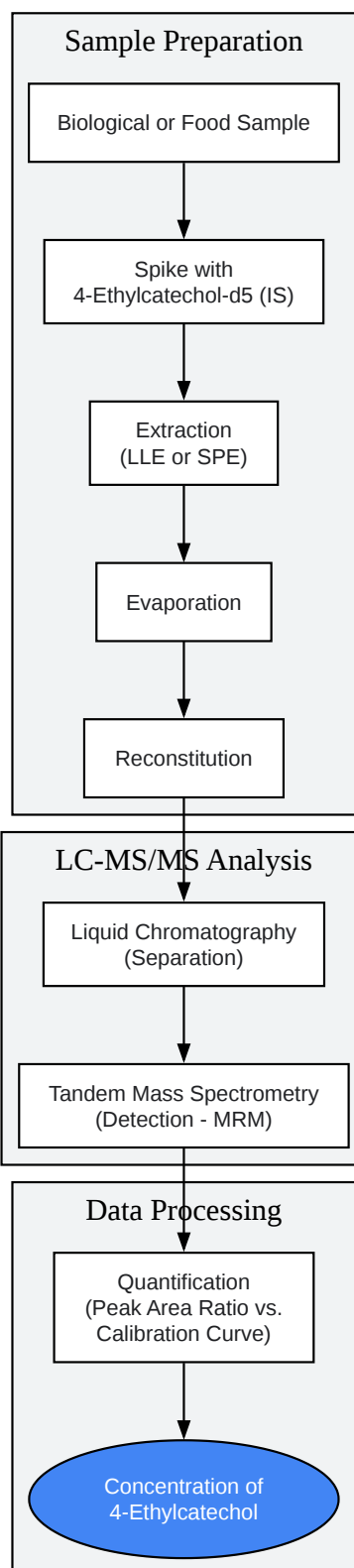
- Spiking: To 100 μ L of the sample (e.g., urine, wine), add a known concentration of **4-Ethylcatechol-d5** solution in a suitable solvent (e.g., methanol).
- Extraction (for complex matrices):
 - Liquid-Liquid Extraction (LLE): Add an appropriate organic solvent (e.g., ethyl acetate), vortex thoroughly, and centrifuge to separate the layers. Collect the organic layer.
 - Solid-Phase Extraction (SPE): Condition an SPE cartridge (e.g., C18) with methanol and then water. Load the sample, wash with a weak solvent, and elute the analyte with a stronger solvent (e.g., methanol or acetonitrile).
- Evaporation: Evaporate the collected organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the residue in a small volume of the initial mobile phase.

LC-MS/MS Analysis

- Chromatographic Separation:
 - Column: A C18 reverse-phase column is typically used.
 - Mobile Phase: A gradient elution with water (containing 0.1% formic acid) and acetonitrile or methanol is common.
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
- Mass Spectrometric Detection:
 - Ionization: Electrospray ionization (ESI) in negative ion mode is often employed.
 - Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both 4-Ethylcatechol and **4-Ethylcatechol-d5**. For example:
 - 4-Ethylcatechol: m/z 137 \rightarrow [fragment ion]
 - **4-Ethylcatechol-d5**: m/z 142 \rightarrow [corresponding fragment ion]

- Quantification: The concentration of 4-Ethylcatechol in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

The diagram below illustrates a typical experimental workflow for the quantitative analysis of 4-Ethylcatechol.



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Caption: General workflow for quantitative analysis of 4-Ethylcatechol.

Conclusion

4-Ethylcatechol-d5 is a critical tool for researchers in various fields, including pharmacology, toxicology, and food science. Its use as an internal standard ensures the accuracy and reliability of quantitative methods for its parent compound, 4-Ethylcatechol. Furthermore, understanding the role of 4-Ethylcatechol in cellular signaling pathways, such as the Nrf2 pathway, opens avenues for investigating its potential therapeutic effects. This guide provides a foundational understanding for the procurement and application of **4-Ethylcatechol-d5** in a research setting. For specific applications, further optimization of the described protocols may be necessary.

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References

- 1. Activation of the Nrf2 Cell Defense Pathway by Ancient Foods: Disease Prevention by Important Molecules and Microbes Lost from the Modern Western Diet - PMC [pmc.ncbi.nlm.nih.gov]
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